

safety and handling of 1-butyl-3-methylimidazolium methyl sulfate in the lab

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Compound of Interest

Compound Name: **1-Butyl-3-methylimidazolium methyl sulfate**

Cat. No.: **B1251867**

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An In-depth Technical Guide to the Safe Handling of **1-Butyl-3-methylimidazolium Methyl Sulfate** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for the ionic liquid **1-butyl-3-methylimidazolium methyl sulfate** (BMIM MeSO₄). The following sections detail its physicochemical properties, toxicological data, and recommended laboratory procedures to ensure its safe use.

Chemical and Physical Properties

1-Butyl-3-methylimidazolium methyl sulfate is an ionic liquid with a range of properties that make it a versatile solvent in various chemical applications.^[1] A summary of its key physical and chemical data is presented in Table 1.

Table 1: Physicochemical Properties of **1-Butyl-3-methylimidazolium Methyl Sulfate**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ N ₂ O ₄ S	
Molecular Weight	250.32 g/mol	
CAS Number	401788-98-5	[2]
Appearance	Colorless to yellowish viscous liquid	[3]
Melting Point	-4 °C	[4]
Density	1.21 g/mL at 20 °C	[4]
Viscosity	163 cP at 25 °C	[5]
Solubility	Soluble in water and many organic solvents	
Vapor Pressure	Negligible	

Hazard Identification and Toxicology

GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-butyl-3-methylimidazolium methyl sulfate** is classified as follows:

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger
- Hazard Statement: H314 - Causes severe skin burns and eye damage.[\[6\]](#)
- Precautionary Statements: P260, P264, P280, P301+P330+P331, P302+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405.

Toxicological Data

While specific LD50 and LC50 data for **1-butyl-3-methylimidazolium methyl sulfate** are not readily available in the reviewed literature, data for the structurally similar ionic liquid, 1-butyl-3-

methylimidazolium chloride (BMIM Cl), can be used to infer its potential toxicity. The primary toxic effect of imidazolium-based ionic liquids is believed to be the disruption of the plasma membrane.

Table 2: Acute Toxicity Data for 1-Butyl-3-methylimidazolium Chloride (BMIM Cl)

Route of Exposure	Species	Value	Reference
Oral LD50	Rat (female)	>50 - <300 mg/kg	
Dermal LD50	Rat	> 2,000 mg/kg	[7]

Note: This data is for a structurally similar compound and should be used as an estimate of the potential toxicity of **1-butyl-3-methylimidazolium methyl sulfate**.

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1-butyl-3-methylimidazolium methyl sulfate** to determine the appropriate PPE. The following are general recommendations:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or butyl rubber) and a lab coat. [\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood.[\[9\]](#) If there is a risk of inhalation, a respirator with an appropriate cartridge (e.g., type ABEK) should be used.

Detailed Methodologies

3.2.1. Weighing the Ionic Liquid

- Ensure the analytical balance is clean and level.
- Place a clean, dry weighing vessel (e.g., a beaker or vial) on the balance.
- Tare the balance to zero.

- Using a clean spatula or pipette, carefully transfer the desired amount of **1-butyl-3-methylimidazolium methyl sulfate** into the weighing vessel.
- Record the mass.
- Clean any spills on the balance immediately.

3.2.2. Preparing a Solution

- Weigh the required amount of **1-butyl-3-methylimidazolium methyl sulfate** as described above.
- Select an appropriate volumetric flask.
- Add the solvent (e.g., deionized water, ethanol) to the flask until it is about half full.
- Carefully transfer the weighed ionic liquid into the flask.
- If necessary, use a small amount of the solvent to rinse the weighing vessel and add the rinsing to the flask to ensure a complete transfer.
- Gently swirl the flask to dissolve the ionic liquid. A magnetic stirrer can be used for viscous solutions.
- Once the ionic liquid is fully dissolved, add more solvent to the flask until the bottom of the meniscus reaches the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

3.2.3. Transferring the Ionic Liquid

- For small volumes (<5 mL): Use a calibrated glass or plastic pipette.
- For larger volumes: Pour directly from the source container into the receiving vessel. Use a funnel if the opening of the receiving vessel is narrow.^[10] To avoid contamination, pour an estimated amount into a temporary container (e.g., a beaker) before measuring the exact volume.^[11]

Spill and Disposal Procedures

3.3.1. Spill Response

- Assess the spill: Determine the size and immediate risks. For large or unmanageable spills, evacuate the area and follow emergency procedures.
- Protect yourself: Wear the appropriate PPE.
- Contain the spill: Use chemical spill socks or other absorbent materials to create a dike around the spill.[\[12\]](#)
- Absorb the spill: Cover the spill with an inert absorbent material such as vermiculite, sand, or cat litter, working from the outside in.[\[12\]](#)
- Clean up: Carefully sweep or scoop the absorbed material into a labeled, sealable waste container.
- Decontaminate: Clean the spill area with soap and water.[\[2\]](#)
- Dispose: Dispose of the waste according to local, state, and federal regulations.

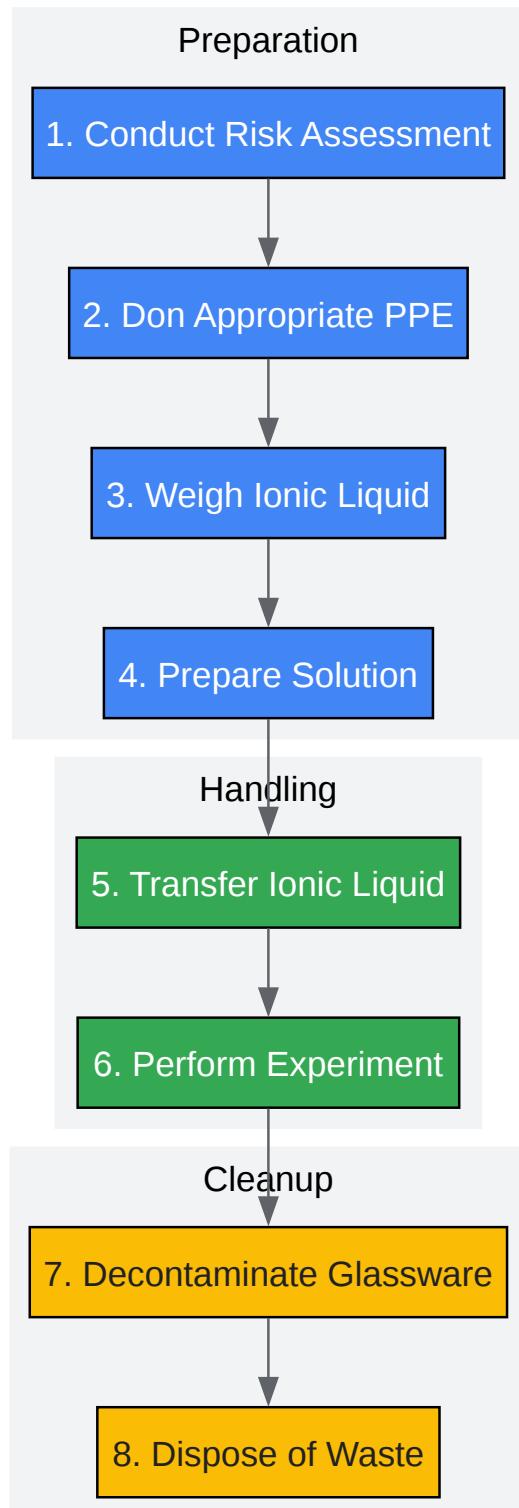
3.3.2. Waste Disposal

Dispose of **1-butyl-3-methylimidazolium methyl sulfate** and its contaminated materials as hazardous waste. Do not discharge into sewers or waterways.

Visualizations

Experimental Workflow: Safe Handling and Use

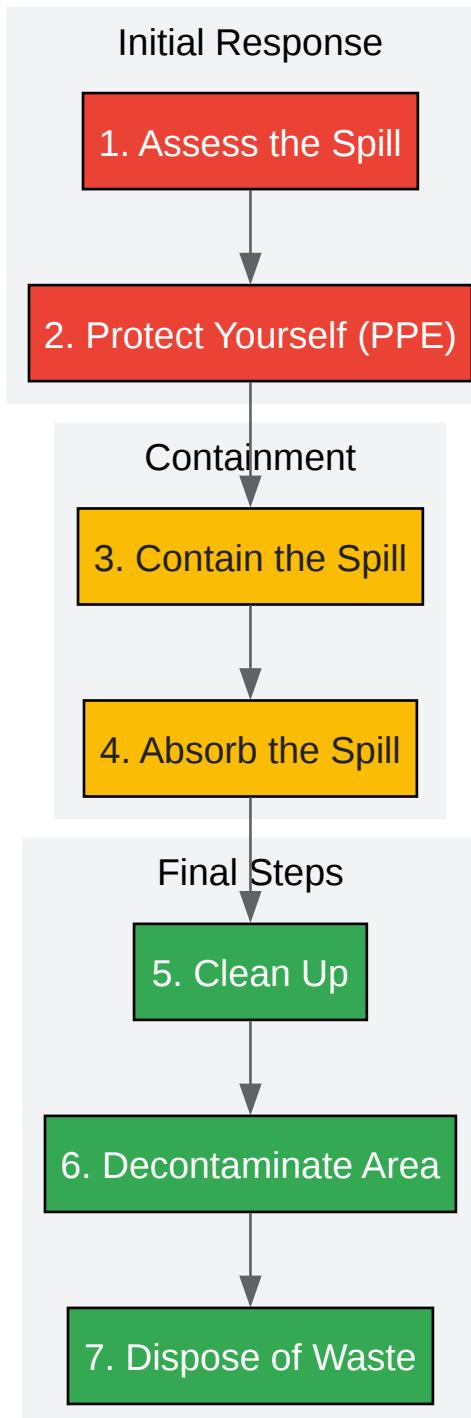
Safe Handling and Use of 1-Butyl-3-methylimidazolium Methyl Sulfate

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Caption: Workflow for the safe handling and use of **1-butyl-3-methylimidazolium methyl sulfate**.

Experimental Workflow: Spill Response

Spill Response for 1-Butyl-3-methylimidazolium Methyl Sulfate



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Caption: Step-by-step workflow for responding to a spill of **1-butyl-3-methylimidazolium methyl sulfate**.

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